Application Notes and Protocols for Sinepres Components in Animal Models

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Compound of Interest

Compound Name:	*sinepres*
CAS No.:	*117178-63-9*
Cat. No.:	*B1169232*

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Introduction

Sinepres is a combination antihypertensive medication composed of three active ingredients: Reserpine, Hydrochlorothiazide, and Dihydroergotoxine. While specific preclinical data on the combined "**Sinepres**" formulation in animal models is limited, extensive research exists on its individual components. These application notes provide a comprehensive overview of the mechanisms of action and experimental protocols for each active ingredient, enabling researchers to design and conduct studies in relevant animal models of hypertension.

I. Reserpine

Reserpine is an indole alkaloid that has been used for the treatment of high blood pressure and psychotic states.[1][2] Its antihypertensive effect is attributed to its ability to deplete catecholamines from nerve endings.[3]

A. Mechanism of Action

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Reserpine's primary mechanism of action involves the irreversible inhibition of the vesicular monoamine transporter (VMAT).[3] This transporter is responsible for sequestering monoamines such as norepinephrine, dopamine, and serotonin into synaptic vesicles in presynaptic neurons. By inhibiting VMAT, Reserpine prevents the storage of these neurotransmitters, leaving them vulnerable to degradation by monoamine oxidase (MAO) in the cytoplasm.[3] The resulting depletion of norepinephrine in the sympathetic nervous system leads to a decrease in peripheral vascular resistance, heart rate, and subsequently, blood pressure.[2][3]

B. Signaling Pathway

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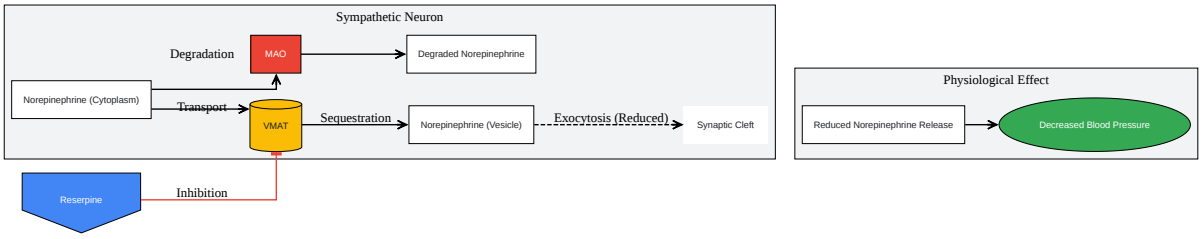

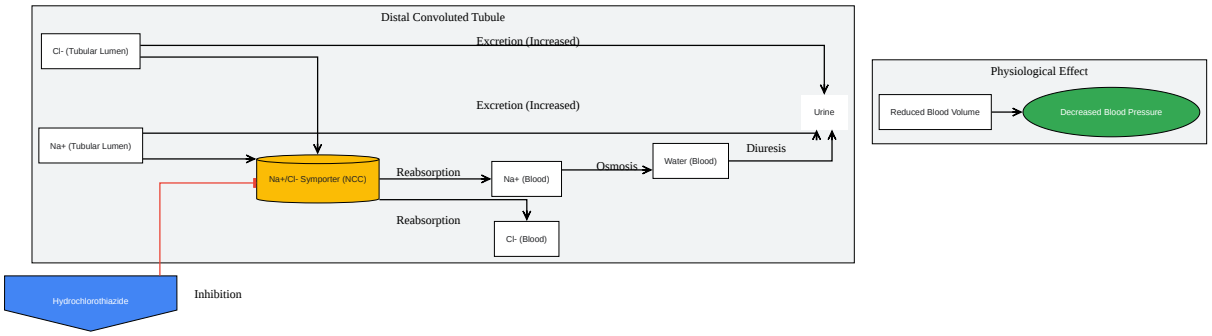

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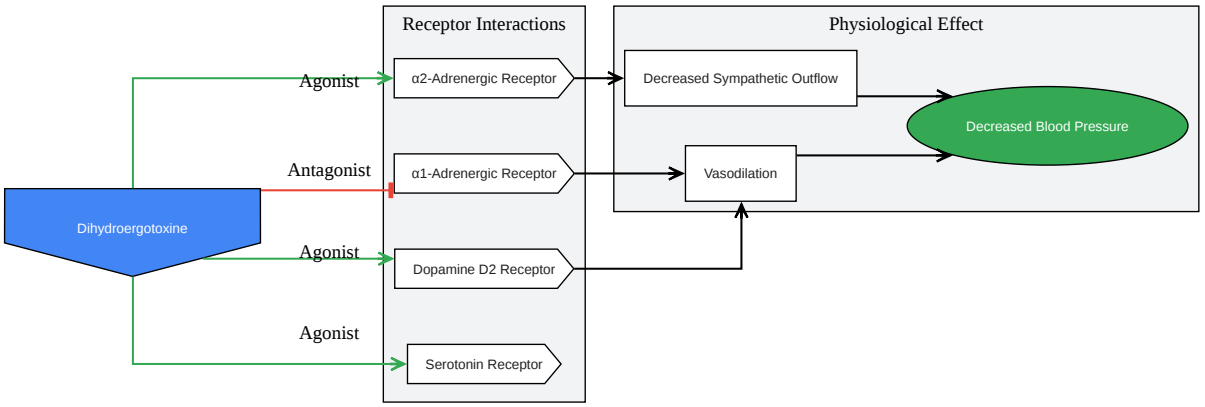

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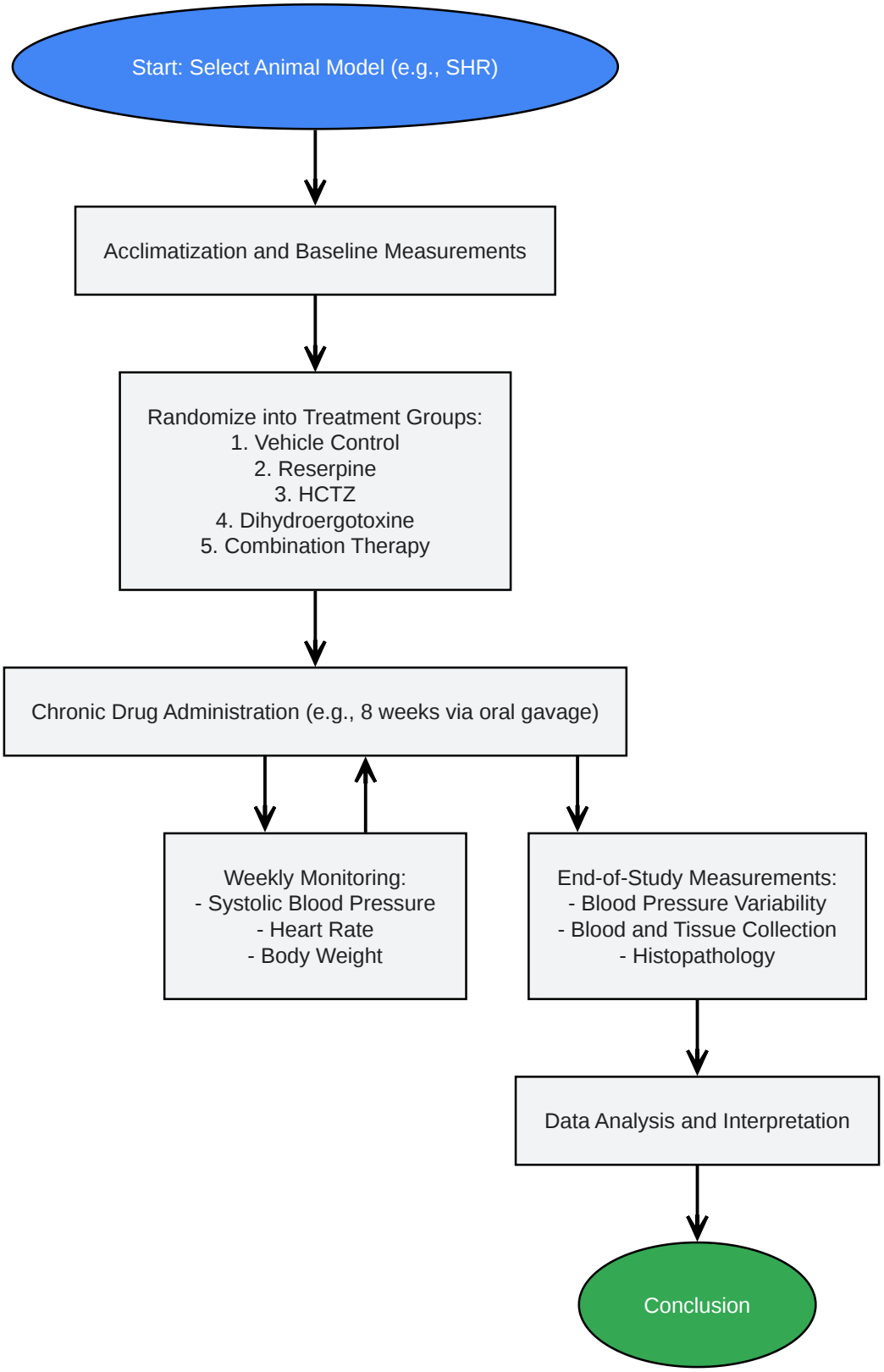

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